

Solubility Profile of 4-Formylbenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Formylbenzoate

Cat. No.: B8722198

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of 4-formylbenzoic acid (also known as 4-carboxybenzaldehyde) in various organic solvents. Understanding the solubility characteristics of this compound is critical for its application in organic synthesis, materials science, and pharmaceutical development. This document presents quantitative solubility data, details the experimental methodologies for its determination, and illustrates the experimental workflow.

Quantitative Solubility Data

The solubility of 4-formylbenzoic acid is highly dependent on the nature of the solvent and the temperature. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility of 4-Formylbenzoic Acid in Alcohols and Water

Solvent	Temperature (K)	Mole Fraction Solubility (x ₁)
Methanol	283.15	0.0498
	288.15	0.0583
	293.15	0.0681
	298.15	0.0795
	303.15	0.0927
	308.15	0.1079
	313.15	0.1256
	318.15	0.1461
	323.15	0.1698
Ethanol	283.15	0.0245
	288.15	0.0292
	293.15	0.0347
	298.15	0.0412
	303.15	0.0488
	308.15	0.0577
	313.15	0.0682
	318.15	0.0805
	323.15	0.0949
Isopropanol	283.15	0.0163
	288.15	0.0195
	293.15	0.0232
	298.15	0.0277
	303.15	0.0329

308.15	0.0391	
313.15	0.0464	
318.15	0.0551	
323.15	0.0654	
Water	303.2	0.00018
313.2	0.00028	
323.2	0.00043	
333.2	0.00065	
343.2	0.00096	
353.2	0.00140	
363.2	0.00202	
373.2	0.00287	
383.2	0.00403	
393.2	0.00561	
403.2	0.00775	

Table 2: Solubility of 4-Formylbenzoic Acid in Other Organic Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (x ₁)
Ethanoic Acid	303.2	0.0199
	313.2	0.0264
	323.2	0.0348
	333.2	0.0456
	343.2	0.0593
	353.2	0.0766
	363.2	0.0982
	373.2	0.1251
	383.2	0.1583
	393.2	0.1989
	403.2	0.2481
N-Methyl-2-pyrrolidone (NMP)	283.15	0.1772
	288.15	0.1979
	293.15	0.2206
	298.15	0.2455
	303.15	0.2728
	308.15	0.3027
	313.15	0.3355
	318.15	0.3713
	323.15	0.4104

Qualitative Solubility:

- Soluble in: Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), ether, and chloroform.[[1](#)][[2](#)]
- Slightly soluble in: Hot water.[[1](#)]
- Partial to low solubility in: Non-polar solvents such as hexane and benzene.[[3](#)]

Experimental Protocol for Solubility Determination

The following protocol is a synthesized methodology based on the commonly cited "steady-state" or "isothermal saturation" method for determining the solubility of 4-formylbenzoic acid.

Objective: To determine the equilibrium solubility of 4-formylbenzoic acid in a given solvent at a specified temperature.

Materials:

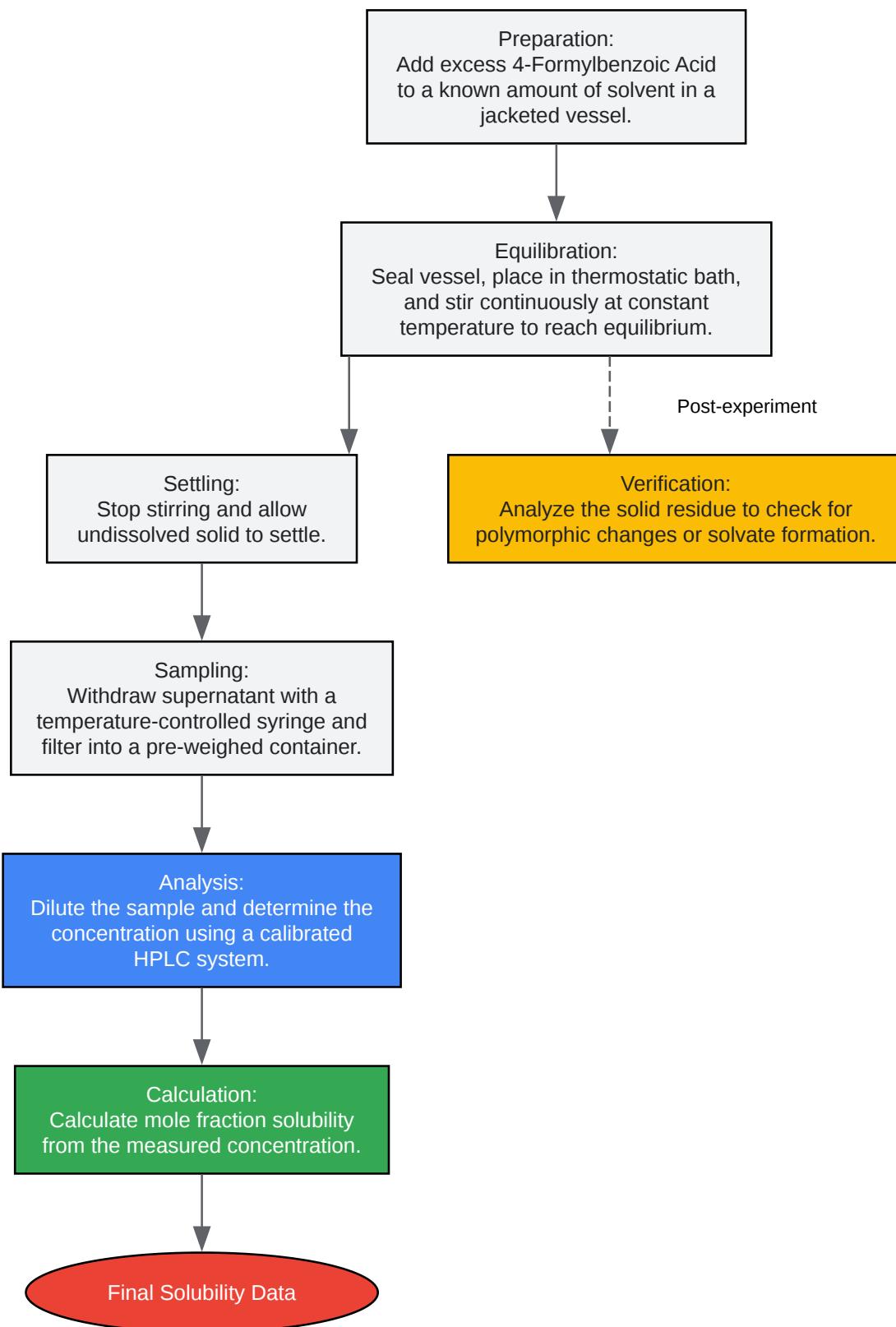
- 4-Formylbenzoic acid (high purity)
- Solvent of interest (analytical grade or higher)
- Jacketed glass vessel or crystallizer
- Thermostatic water bath with temperature control (± 0.1 K)
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μ m PTFE)
- High-Performance Liquid Chromatography (HPLC) system equipped with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Analytical balance (± 0.0001 g)

Procedure:

- Preparation: An excess amount of 4-formylbenzoic acid is added to a known mass or volume of the solvent in the jacketed glass vessel. This ensures that a saturated solution is formed.
- Equilibration: The vessel is sealed and placed in the thermostatic water bath set to the desired temperature. The mixture is continuously agitated using a magnetic stirrer to facilitate the dissolution process and reach solid-liquid equilibrium. The system is typically allowed to equilibrate for several hours. Preliminary studies are often conducted to determine the minimum time required to reach equilibrium.
- Sampling: Once equilibrium is reached, stirring is stopped, and the solution is left undisturbed for a period (e.g., 2 hours) to allow any undissolved solid to settle. A sample of the clear supernatant is then carefully withdrawn using a pre-heated or pre-cooled syringe to the same temperature as the experiment to prevent precipitation or further dissolution. The sample is immediately passed through a syringe filter into a pre-weighed container.
- Analysis: The collected sample is accurately weighed and then diluted with the mobile phase of the HPLC system to a concentration within the calibrated range. The concentration of 4-formylbenzoic acid in the diluted sample is determined by HPLC analysis against a series of prepared standard solutions of known concentrations.
- Data Calculation: The mole fraction solubility (x_1) is calculated from the measured concentration, taking into account the masses and molar masses of the solute (4-formylbenzoic acid) and the solvent.
- Verification: The solid residue in the vessel after the experiment should be analyzed (e.g., by X-ray powder diffraction) to ensure that no solvate formation or polymorphic transformation of the 4-formylbenzoic acid has occurred during the experiment.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the isothermal saturation method for determining the solubility of 4-formylbenzoic acid.

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Caption: Workflow for determining the solubility of 4-formylbenzoic acid.

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- To cite this document: BenchChem. [Solubility Profile of 4-Formylbenzoic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8722198#solubility-of-4-formylbenzoic-acid-in-different-organic-solvents>]

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